

F 16915: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: F 16915

Cat. No.: B1256084

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An In-depth Overview of the Chemical Structure, Physicochemical Properties, and Pharmacological Profile of a Novel Docosahexaenoic Acid Prodrug

Abstract

F 16915 is a novel synthetic compound identified as a potent prodrug of docosahexaenoic acid (DHA), an essential omega-3 fatty acid with well-documented roles in cardiovascular and neurological health. This technical guide provides a comprehensive overview of the chemical structure, physicochemical and pharmacological properties, and the known mechanism of action of **F 16915**. The information is intended for researchers, scientists, and professionals involved in drug discovery and development, offering a consolidated resource for understanding and potentially exploring the therapeutic applications of this compound. All quantitative data are presented in structured tables, and key conceptual frameworks are visualized using Graphviz diagrams to facilitate clear and rapid comprehension.

Chemical Structure and Physicochemical Properties

F 16915 is chemically identified by the CAS Number 92510-91-3. It is a derivative of docosahexaenoic acid, designed to enhance its bioavailability and therapeutic efficacy.

A definitive two-dimensional structure and IUPAC name for **F 16915** are not widely available in public chemical databases. However, based on its classification as a DHA prodrug and its molecular formula, it is hypothesized to be an ester of DHA, likely with a small, physiologically labile moiety to ensure efficient conversion to the active DHA molecule in vivo.

The fundamental physicochemical properties of **F 16915** are summarized in the table below.

Property	Value	Source
Molecular Formula	C28H37NO2	[1]
Molecular Weight	419.60 g/mol	[1]
CAS Number	92510-91-3	[1]
Appearance	Light Yellow Oil	[2]
Solubility	Soluble in DMSO (≥ 100 mg/mL)	[2]

Table 1: Physicochemical Properties of **F 16915**

Pharmacological Profile and Mechanism of Action

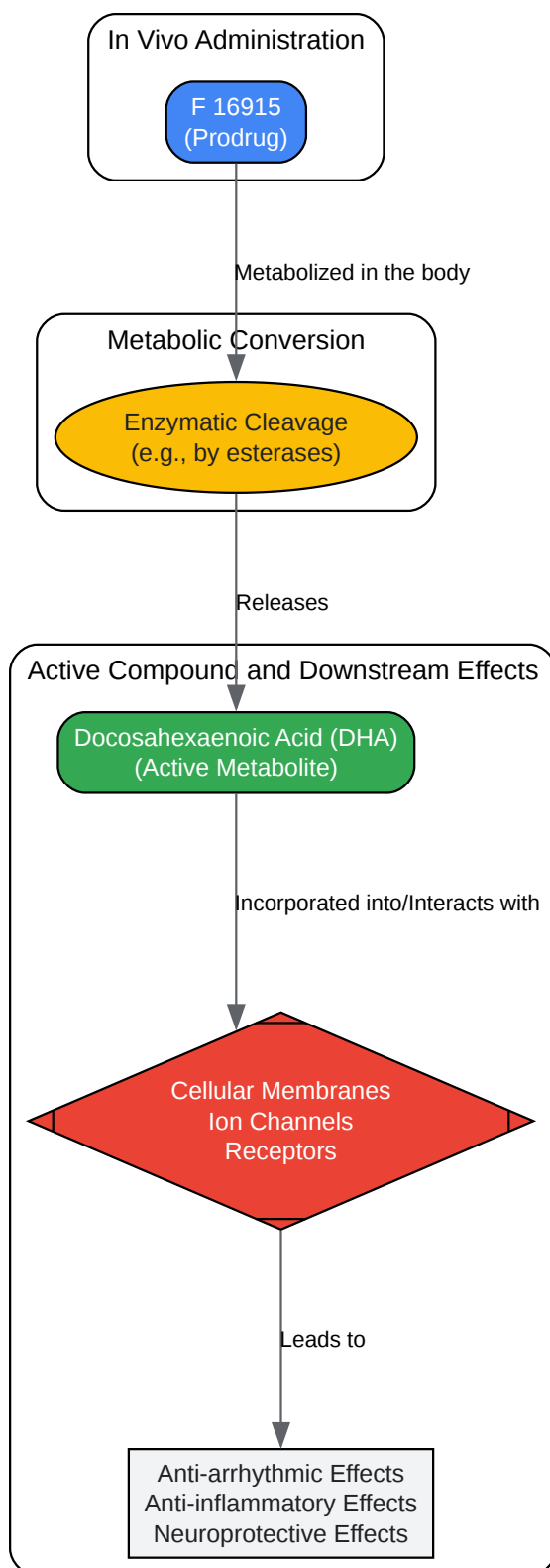
The primary pharmacological activity of **F 16915** stems from its role as a prodrug of docosahexaenoic acid. Upon administration, it is metabolized to release DHA, which then exerts its therapeutic effects.

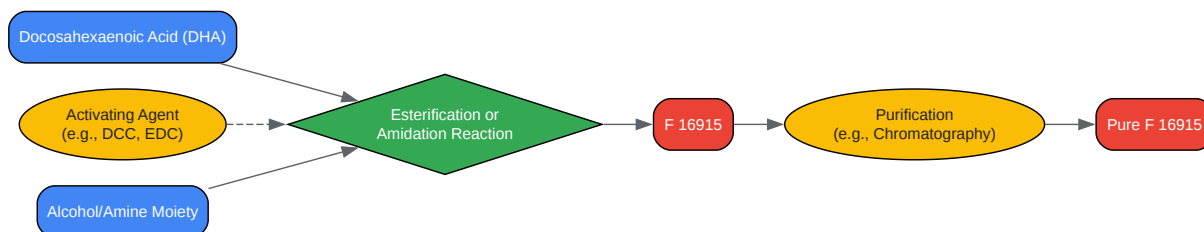
Known Biological Activity

Research has indicated that **F 16915** can prevent heart failure-induced atrial fibrillation, suggesting its potential as an "upstream" therapy for this condition. This effect is attributed to the subsequent actions of its active metabolite, DHA.

Mechanism of Action: A Prodrug Approach

The core mechanism of **F 16915** is its conversion to DHA. This prodrug strategy is often employed to overcome limitations of the active drug, such as poor solubility, instability, or rapid metabolism, thereby improving its pharmacokinetic profile.





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References

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- 2. medchemexpress.cn [medchemexpress.cn]
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